

Characterization of 3-Methyl-4-nitro-5-styrylisoxazole: A Technical Guide

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Compound of Interest

Compound Name: 3-Methyl-4-nitro-5-styrylisoxazole

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This technical guide provides a comprehensive overview of the characterization of **3-Methyl-4-nitro-5-styrylisoxazole**, a heterocyclic compound with potential applications in medicinal chemistry. The document details its synthesis, physicochemical properties, spectroscopic data, and reported biological activities. Experimental protocols for key assays are also provided to facilitate further research and development.

Physicochemical and Spectroscopic Characterization

3-Methyl-4-nitro-5-styrylisoxazole is a solid compound with a melting point of 156°C.^[1] Its molecular formula is C₁₂H₁₀N₂O₃, corresponding to a molecular weight of 230.22 g/mol .

Spectroscopic Data

The structural elucidation of **3-Methyl-4-nitro-5-styrylisoxazole** is supported by various spectroscopic techniques.

Table 1: Spectroscopic Data for **3-Methyl-4-nitro-5-styrylisoxazole**

Technique	Data	Reference
IR (KBr) cm^{-1}	1630 (C=C stretching), 1579 (C=N stretching), 1505 (NO_2 asymmetric stretching), 1357 (NO_2 symmetric stretching), 971 (H-C=C-H bending)	[1]
Mass Spec (m/z)	230 (M^+)	[1]
^1H NMR (CDCl_3) δ	7.80 (d, $J = 16.5$ Hz, 1H), 7.68 (d, $J = 16.4$ Hz, 3H), 7.46 (s, 2H), 7.26 (s, 1H), 2.61 (s, 3H)	[2]
^{13}C NMR	Data not explicitly found in the searched literature for this specific compound.	

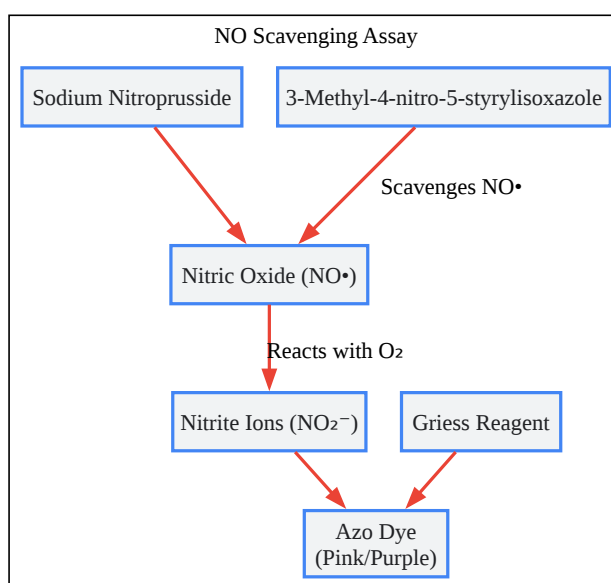
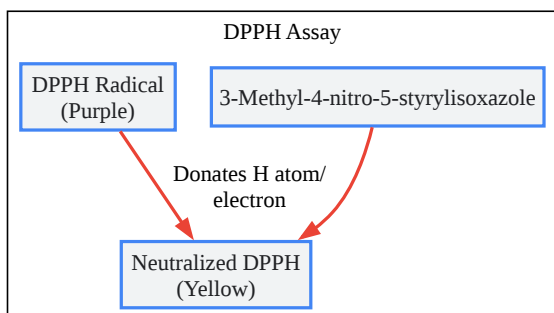
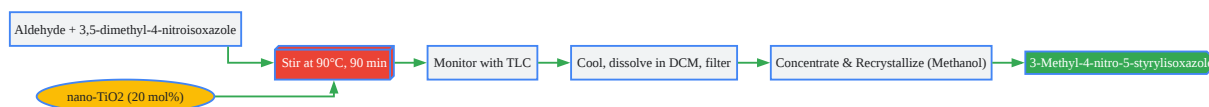
Synthesis

An efficient and environmentally friendly solvent-free synthesis of **3-Methyl-4-nitro-5-styrylisoxazole** has been developed using nano-titania (TiO_2) as a solid support and recyclable catalyst.[2] This method offers high yields and avoids the use of conventional solvents.[2]

Experimental Protocol: Solvent-Free Synthesis[2]

- Combine the aromatic aldehyde (1 mmol) and 3,5-dimethyl-4-nitroisoxazole (1 mmol) in a reaction vessel.
- Add nano- TiO_2 (20 mol%) to the mixture.
- Stir the reaction mixture at 90°C for 90 minutes.
- Monitor the progress of the reaction using thin-layer chromatography (TLC).
- Upon completion, cool the reaction to room temperature.
- Dissolve the residue in dichloromethane and filter to remove the catalyst.

- Concentrate the organic layer under reduced pressure.
- Recrystallize the resulting residue from methanol to obtain the analytically pure **3-Methyl-4-nitro-5-styrylisoxazole**.



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References

- 1. researchgate.net [researchgate.net]
- 2. Nitric oxide (NO) scavenging assay [bio-protocol.org]
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